

Application Note: Analysis of Trielaidin using Atmospheric Pressure Chemical Ionization (APCI) Mass Spectrometry

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Compound of Interest

Compound Name: *Trielaidin*

Cat. No.: *B052976*

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Abstract

This application note details a robust and sensitive method for the qualitative and quantitative analysis of **trielaiddin**, a triglyceride, using Liquid Chromatography coupled with Atmospheric Pressure Chemical Ionization Mass Spectrometry (LC-APCI-MS). **Trielaiddin**, as a non-polar lipid, is well-suited for APCI, which provides reliable ionization and characteristic fragmentation patterns crucial for its identification and quantification. This document provides a comprehensive protocol, from sample preparation to data analysis, and includes expected mass spectrometry data and performance characteristics.

Introduction

Triacylglycerols (TAGs) are the primary components of fats and oils and serve as a major energy storage form in biological systems. The analysis of specific TAGs, such as **trielaiddin** (glyceryl trielaiddate), is essential in various fields including nutrition, lipidomics, and drug development. **Trielaiddin** is the triglyceride of elaidic acid, the trans isomer of oleic acid. Atmospheric Pressure Chemical Ionization (APCI) is a highly effective ionization technique for the analysis of non-polar to medium-polarity compounds that are not readily ionized by electrospray ionization (ESI).^[1] APCI generates gas-phase ions from the analyte, typically resulting in a protonated molecule $[M+H]^+$ and characteristic fragment ions, which are

invaluable for structural elucidation.[1] This note presents a detailed methodology for the analysis of **trielaidin** by LC-APCI-MS.

Experimental Protocols

Sample Preparation

A stock solution of **trielaidin** is prepared by accurately weighing the standard and dissolving it in an appropriate solvent.

- Standard Preparation:
 - Prepare a stock solution of **trielaidin** at a concentration of 1 mg/mL in chloroform.
 - Perform serial dilutions of the stock solution with isopropanol (IPA) to create a series of calibration standards with concentrations ranging from 1 µg/mL to 100 µg/mL.[2]
 - For analysis of **trielaidin** in a biological matrix, a suitable extraction method, such as liquid-liquid extraction or solid-phase extraction, should be employed.

Liquid Chromatography (LC) Conditions

A reversed-phase HPLC method is employed for the separation of **trielaidin**.

Parameter	Value
HPLC System	Agilent 1100 Series or equivalent
Column	Hypersil MOS (C8), 200 mm × 2.1 mm, 5 µm
Mobile Phase A	60:40 Water:Isopropanol + 25 mM Ammonium Formate
Mobile Phase B	10:10:80 Water:Isopropanol:n-Butanol + 25 mM Ammonium Formate
Gradient	Start with a suitable percentage of B, ramp up to elute trielaidin, followed by a re-equilibration step.
Flow Rate	0.5 mL/min
Column Temperature	40 °C
Injection Volume	10 µL

APCI-Mass Spectrometry (MS) Conditions

The mass spectrometer is operated in positive ion mode to detect the protonated **trielaidin** molecule and its fragments.

Parameter	Value
Mass Spectrometer	Triple Quadrupole or Ion Trap with APCI source
Ionization Mode	Positive
Nebulizer Pressure	40 psi
Vaporizer Temperature	400 °C
Drying Gas Flow	5 L/min
Drying Gas Temperature	350 °C
Capillary Voltage	3500 V
Corona Current	4 µA
Scan Range	m/z 150-1000

Data Presentation

APCI-MS Fragmentation of Trielaidin

In positive ion APCI-MS, **trielaidin** (C₅₇H₁₀₄O₆, Molar Mass: 885.48 g/mol) primarily forms a protonated molecule [M+H]⁺. A characteristic and often abundant fragment ion is observed, corresponding to the neutral loss of one of the elaidic acid chains, resulting in a diacylglycerol-like fragment [M+H-RCOOH]⁺.[\[1\]](#)

Ion Description	Chemical Formula of Ion	Calculated m/z
Protonated Molecule	[C ₅₇ H ₁₀₅ O ₆] ⁺	885.8
Diacylglycerol Fragment	[C ₃₉ H ₇₃ O ₄] ⁺	603.5

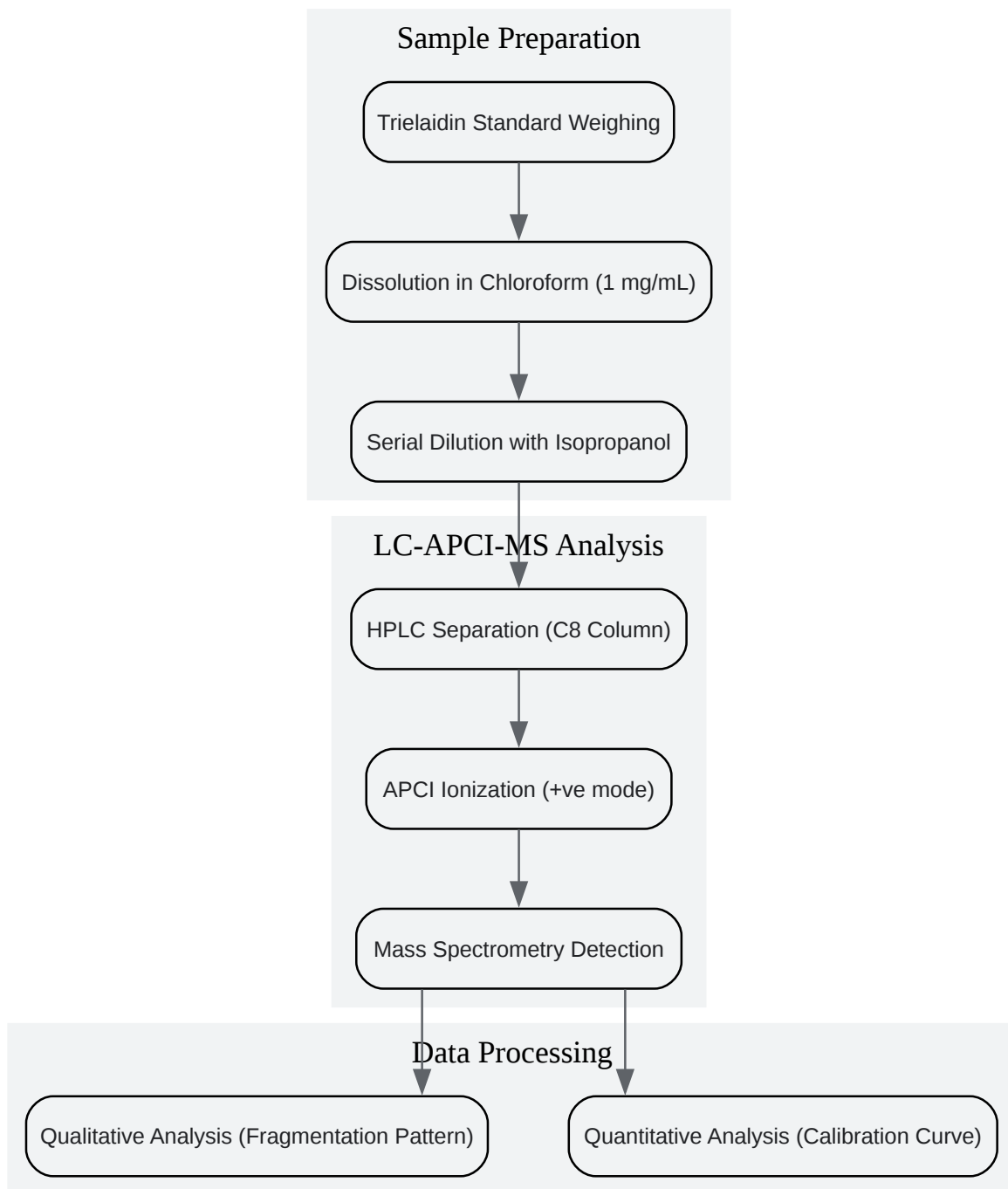
Quantitative Performance

The method should be validated for its quantitative performance. The following table summarizes the expected performance characteristics.

Parameter	Expected Value
Linearity (R^2)	> 0.99
Limit of Detection (LOD) on-column	24 pg
Limit of Quantitation (LOQ)	To be determined experimentally
Precision (%RSD)	< 15%
Accuracy (% Recovery)	85-115%

Mandatory Visualizations

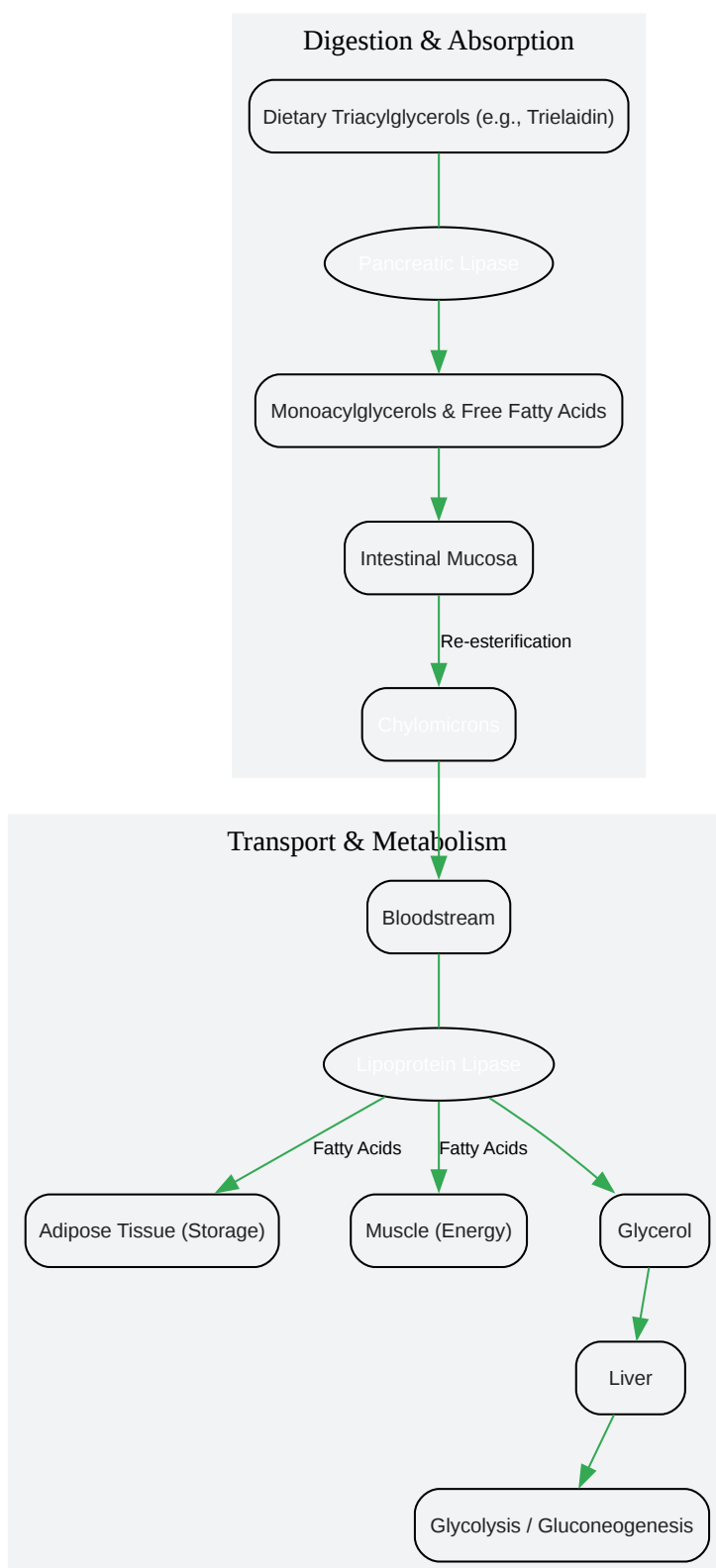
Experimental Workflow



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Caption: Experimental workflow for the analysis of **Trielaidin**.

Metabolic Fate of Dietary Triacylglycerols



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References

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- 2. agilent.com [agilent.com]
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